

# Essential Safety and Logistical Information for Handling Bumetrizole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for **Bumetrizole**, including operational and disposal plans, to build a foundation of trust and safety in the laboratory.

## Physicochemical and Toxicological Data

While comprehensive quantitative data for **Bumetrizole** is not readily available in all areas, the following table summarizes key information gathered from safety data sheets.

Property	Value	Reference
Chemical Name	2-tert-Butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol	[1]
CAS Number	3896-11-5	[2]
EC Number	223-445-4	[2]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> ClN <sub>3</sub> O	[3]
Molecular Weight	315.8 g/mol	[2][3]
Appearance	Pale yellow solid	[1][3]
Melting Point	144-147 °C	[3][4]
Oral LD50 (rat)	> 2,000 mg/kg	[2]
Skin Corrosion/Irritation	Based on available data, the classification criteria are not met.	[2]
Serious Eye Damage/Irritation	Based on available data, the classification criteria are not met.	[2]
Respiratory or Skin Sensitization	Based on available data, the classification criteria are not met.	[2]
Occupational Exposure Limits	No data available	[5]

## Personal Protective Equipment (PPE) and Handling Procedures

### Engineering Controls:

- Ensure adequate ventilation in areas where **Bumetrizole** is handled.[1][5][6]

### Personal Protective Equipment:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[5]
- Skin Protection: Wear impervious, chemical-resistant clothing.[5] Standard laboratory coats are recommended for low-level exposure.
- Hand Protection: Wear suitable chemical-resistant gloves.[4] The exact breakthrough time of glove material should be confirmed with the manufacturer.[2]
- Respiratory Protection: Not generally required under normal handling conditions with adequate ventilation.[2] If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5]

#### General Hygiene Practices:

- Adhere to usual precautionary measures for handling chemicals.[2]
- Avoid inhalation, ingestion, or skin contact.[3]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke in the laboratory.

## Storage and Disposal

#### Storage:

- No special storage requirements are specified.[2] Store in a well-ventilated place. Keep container tightly closed.

#### Disposal:

- Smaller quantities may be disposed of with household waste.[2]
- For larger quantities, disposal must be made according to official regulations.[2] It is recommended to contact a licensed professional waste disposal service.
- Prevent the substance from entering sewers, surface water, or ground water.[2]

## Emergency Procedures

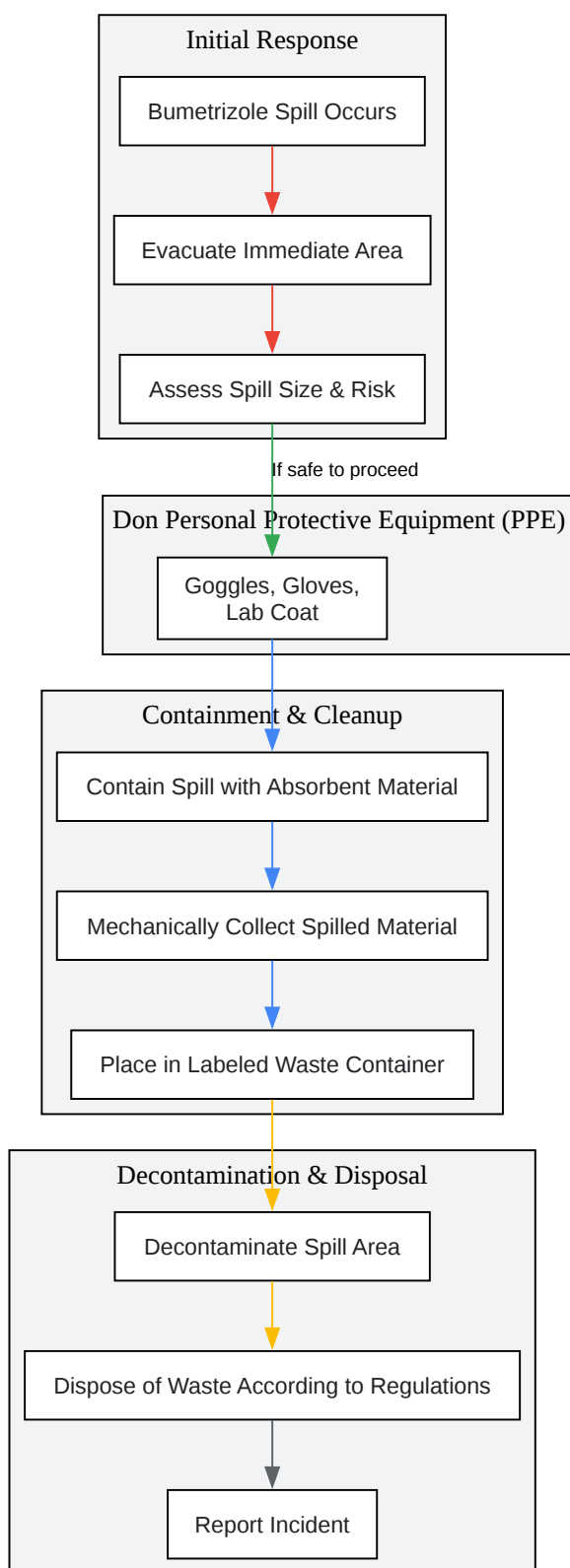
### First Aid Measures:

- If Inhaled: Move the person to fresh air.[5][6] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration and seek immediate medical attention.[5]
- In Case of Skin Contact: Immediately remove contaminated clothing.[5] Wash skin with soap and water.[6]
- In Case of Eye Contact: Rinse opened eyes for several minutes under running water.[2]
- If Swallowed: Rinse mouth with water.[5][6] If symptoms persist, consult a doctor.[2]

### Accidental Release Measures:

- Personal Precautions: Avoid dust formation.[5] Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not allow the substance to enter sewers or waterways.[2]
- Methods for Cleaning Up: Pick up the spilled material mechanically and place it in a suitable container for disposal.[2][6]

## Logical Workflow for Handling a Bumetrizole Spill



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Caption: Workflow for handling a **Bumetrizole** spill.

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## References

- 1. Cas 3896-11-5, Bumetrizole | lookchem [lookchem.com]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. Buy Bumetrizole | 3896-11-5 [smolecule.com]
- 4. Bumetrizole [chembk.com]
- 5. echemi.com [echemi.com]
- 6. lgcstandards.com [lgcstandards.com]
- 7. buyat.ppg.com [buyat.ppg.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)